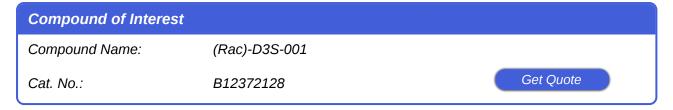


Application Notes and Protocols for Preparing (Rac)-D3S-001 Stock Solutions

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

(Rac)-D3S-001, also known as Elisrasib, is a potent and selective covalent inhibitor of KRAS G12C, a key oncogenic driver in various cancers.[1] Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible results in both in vitro and in vivo experiments. This document provides detailed protocols for the preparation, handling, and storage of (Rac)-D3S-001 stock solutions.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **(Rac)-D3S-001** is provided in the table below. This information is essential for accurate calculation of stock solution concentrations.



Property	Value	Source
Synonyms	Elisrasib, D3S-001	MedChemExpress[2], PubChem[3]
Chemical Formula	C32H35F6N7O3	MedKoo Biosciences[1], PubChem[3]
Molecular Weight	679.67 g/mol	MedKoo Biosciences[1], PubChem[3]
Appearance	Solid powder	General knowledge
Solubility	≥ 41.2 mg/mL in DMSO	MedKoo Biosciences[1]

Safety Precautions and Handling

(Rac)-D3S-001 is a potent bioactive compound. Standard laboratory safety procedures should be strictly followed.

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and chemicalresistant gloves when handling the compound in its solid form or in solution.
- Engineering Controls: Handle the solid compound in a chemical fume hood to avoid inhalation of dust.
- Disposal: Dispose of all waste materials contaminated with (Rac)-D3S-001 according to your institution's guidelines for hazardous chemical waste.

Experimental Protocols Preparation of a High-Concentration Stock Solution in DMSO

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **(Rac)-D3S-001**.

Materials:



- (Rac)-D3S-001 solid powder
- Anhydrous, high-purity DMSO
- Sterile, amber glass vial or a clear vial wrapped in aluminum foil
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Sonicator water bath (optional)

Procedure:

- Equilibrate: Allow the vial containing the solid (Rac)-D3S-001 to reach room temperature before opening to prevent condensation of moisture.
- Weighing: In a chemical fume hood, accurately weigh the desired amount of the compound into a sterile vial.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial. For example, to prepare a 10 mM stock solution:
 - Volume of DMSO (mL) = [Mass of (Rac)-D3S-001 (mg) / 679.67 (g/mol)] / 10 (mmol/L)
- Dissolution:
 - Cap the vial tightly and vortex thoroughly for 2-3 minutes.
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, gently warm the solution to 37°C for 5-10 minutes and vortex again.
 - Alternatively, or in addition to warming, place the vial in a sonicator water bath for 10-15 minutes to facilitate dissolution.
- Storage:



- Once the compound is completely dissolved, aliquot the stock solution into smaller, singleuse volumes in sterile, tightly sealed vials. This minimizes freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C for long-term storage. When stored properly, DMSO stock solutions are typically stable for several months.

Preparation of Working Solutions for In Vitro Assays

It is crucial to avoid precipitation of the compound when diluting the DMSO stock solution into aqueous media for cell-based assays.

Procedure:

- Thawing: Thaw a single-use aliquot of the high-concentration DMSO stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): If a very high dilution factor is required, perform an intermediate dilution of the stock solution in DMSO.
- Final Dilution:
 - Warm the aqueous experimental medium (e.g., cell culture medium) to 37°C.
 - While gently vortexing the aqueous medium, add the required volume of the (Rac)-D3S-001 DMSO stock solution dropwise. This rapid mixing helps to prevent the compound from precipitating out of solution.
 - Important: The final concentration of DMSO in the experimental medium should be kept low (typically ≤ 0.5%) to avoid solvent-induced cellular toxicity.

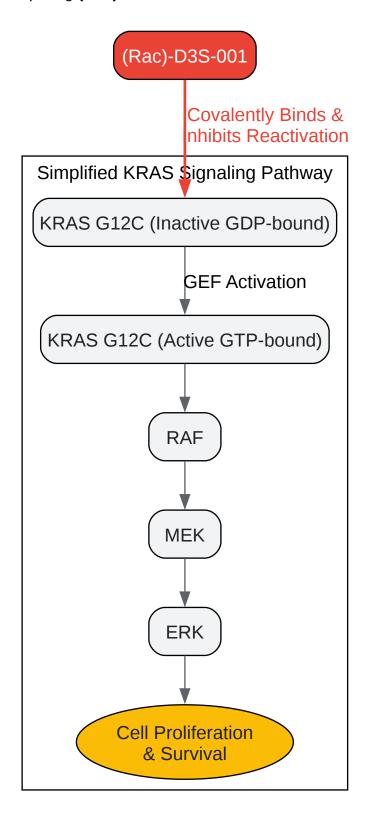
Diagrams





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Caption: Workflow for Preparing (Rac)-D3S-001 Stock Solutions.





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